

How to prepare Caloxin 2A1 TFA stock and working solutions

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Compound of Interest

Compound Name: Caloxin 2A1 TFA

Cat. No.: B6295654

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Application Notes and Protocols for Caloxin 2A1 TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

Caloxin 2A1 is a peptide-based inhibitor of the plasma membrane Ca^{2+} -ATPase (PMCA), a crucial enzyme for maintaining low intracellular calcium concentrations by actively extruding Ca^{2+} from the cell.^{[1][2][3]} As a trifluoroacetate (TFA) salt, **Caloxin 2A1 TFA** is provided as a lyophilized powder. Proper preparation of stock and working solutions is critical to ensure the stability, solubility, and activity of the peptide for accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation of **Caloxin 2A1 TFA** solutions for in vitro research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Caloxin 2A1 TFA** are summarized in the table below.

Property	Value
Molecular Weight	1592.54 g/mol
Appearance	White to off-white solid
Solubility (in vitro)	H ₂ O: 100 mg/mL (62.79 mM) (requires sonication)
DMSO: 100 mg/mL (62.79 mM) (requires sonication)	
Storage (Lyophilized)	-80°C for 2 years; -20°C for 1 year (sealed, away from moisture)
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (in solvent)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Caloxin 2A1 TFA** in dimethyl sulfoxide (DMSO). DMSO is a common solvent for peptides and is suitable for most cell-based assays when diluted to a final concentration of $\leq 0.1\%$.[\[4\]](#)[\[5\]](#)

Materials:

- **Caloxin 2A1 TFA** (lyophilized powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate:** Before opening, allow the vial of lyophilized **Caloxin 2A1 TFA** to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Calculate Solvent Volume:** To prepare a 10 mM stock solution, calculate the required volume of DMSO using the following formula:

$$\text{Volume } (\mu\text{L}) = (\text{Mass of peptide (mg)} / 1592.54 \text{ g/mol}) * 100,000$$

- **Reconstitution:** Carefully add the calculated volume of anhydrous DMSO to the vial.
- **Dissolution:** Gently vortex the vial to mix. To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Preparation of a 1 mM Stock Solution in Sterile Water

For experiments where DMSO may interfere, a stock solution can be prepared in sterile water. It is important to note that sonication is required for complete dissolution in water.

Materials:

- **Caloxin 2A1 TFA** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Water bath sonicator

Procedure:

- Equilibrate and Centrifuge: Follow steps 1 and 2 from the DMSO stock solution protocol.
- Calculate Solvent Volume: To prepare a 1 mM stock solution, calculate the required volume of sterile water:

$$\text{Volume } (\mu\text{L}) = (\text{Mass of peptide (mg)} / 1592.54 \text{ g/mol}) * 1,000,000$$

- Reconstitution: Add the calculated volume of sterile water to the vial.
- Dissolution: Gently vortex the vial. Sonicate in a water bath for 10-15 minutes to facilitate complete dissolution. The solution should be clear and free of any visible particles.
- Aliquoting and Storage: Aliquot into single-use volumes and store at -80°C for up to 6 months or -20°C for up to 1 month.

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or experimental buffer.

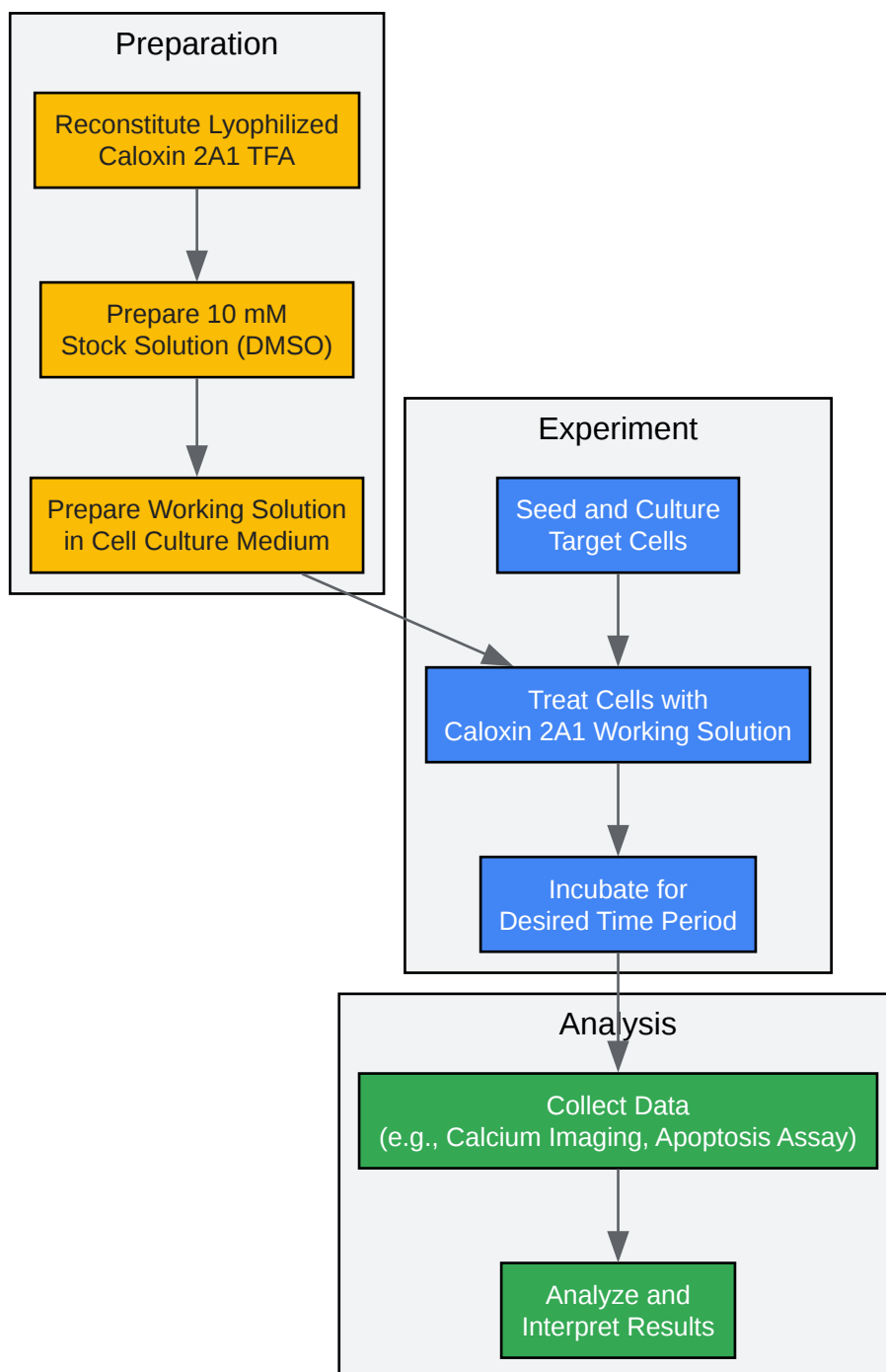
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **Caloxin 2A1 TFA** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your desired experimental buffer or cell culture medium to achieve the final working concentration.
- DMSO Concentration: When preparing working solutions from a DMSO stock, ensure the final concentration of DMSO in the assay is not cytotoxic. A final concentration of 0.1% DMSO is generally considered safe for most cell lines.
- Use Immediately: It is recommended to use the prepared working solutions immediately. Do not store diluted working solutions for extended periods.

Visualizations

The following diagrams illustrate the mechanism of action of Caloxin 2A1 and a general workflow for its application in cell-based assays.

Experimental Workflow for Caloxin 2A1 Application



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References

- 1. jpt.com [jpt.com]
- 2. Inhibition of Plasma Membrane Calcium Pump Influences Intracellular Calcium Signaling Pathways in Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Allosteric inhibitors of plasma membrane Ca^{2+} pumps: Invention and applications of caloxins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. FAQs on Inhibitor Preparation [sigmaaldrich.com]
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